

Technical Monograph: 3-Chloroisoxazole-5-carboxylic Acid

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Compound of Interest

Compound Name: 3-Chloroisoxazole-5-carboxylic acid

CAS No.: 20724-56-5

Cat. No.: B1265908

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CAS Registry Number: 20724-56-5 Formula: $C_4H_2ClNO_3$ Molecular Weight: 147.52 g/mol [\[1\]](#)

Executive Summary

3-Chloroisoxazole-5-carboxylic acid is a bifunctional heterocyclic building block characterized by a reactive electrophilic handle at the C3 position and a carboxylic acid at the C5 position. Historically identified as a metabolic modulator affecting lipid and carbohydrate metabolism (Gerritsen et al., 1969), it has evolved into a high-value scaffold for drug discovery. Its structural utility lies in its ability to serve as a bioisostere for ortho-substituted benzoic acids and as a core template for glutamate receptor ligands (e.g., AMPA/kainate receptor agonists) and kinase inhibitors.

This guide outlines the validated synthetic pathways, reactivity profiles, and experimental protocols required to utilize this molecule in high-integrity research environments.

Chemical Profile & Structural Logic

The isoxazole ring is an aromatic system with significant electron-withdrawing character.

- C5-Carboxylic Acid: Exhibits typical carboxylic acid acidity (), lower than benzoic acid due to the electron-withdrawing nature of the isoxazole ring and the chlorine substituent. It is readily amenable to amide coupling and esterification.
- C3-Chlorine: This position is activated for nucleophilic aromatic substitution () and transition-metal-catalyzed cross-coupling (e.g., Suzuki-Miyaura), albeit less reactive than typical aryl chlorides. The 3-chloro group also imparts lipophilicity and metabolic stability compared to the unsubstituted analog.

Physicochemical Properties Table

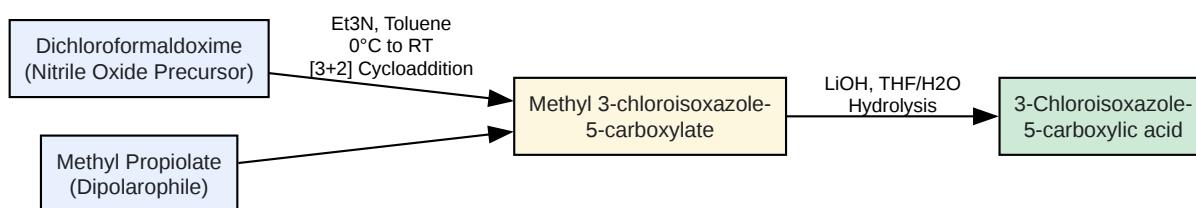
Property	Value/Description
Appearance	White to off-white crystalline solid
Melting Point	168–172 °C (Decomposes)
Solubility	Soluble in DMSO, MeOH, DMF; sparingly soluble in water
Acidity ()	~3.8 (Predicted)
Storage	Inert atmosphere, 2–8°C (Hygroscopic)

Synthetic Architecture

The most robust route to **3-chloroisoxazole-5-carboxylic acid** is the [3+2] Cycloaddition of a nitrile oxide precursor with a propiolic acid derivative. This method is preferred over the Sandmeyer reaction of 3-aminoisoxazoles due to higher regioselectivity and safety profiles.

Pathway Diagram (DOT)

The following diagram illustrates the core synthetic logic:



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Figure 1: Synthesis of **3-Chloroisoxazole-5-carboxylic acid** via [3+2] cycloaddition.

Experimental Protocols

Protocol A: Synthesis of Methyl 3-chloroisoxazole-5-carboxylate

Rationale: The ester is synthesized first to ensure solubility and purification ease before hydrolysis. The reaction utilizes in situ generation of the nitrile oxide from dichloroformaldoxime.

Materials:

- Dichloroformaldoxime (Caution: Skin irritant)
- Methyl propiolate
- Triethylamine ()
- Toluene or Dichloromethane (DCM)

Procedure:

- Preparation: In a flame-dried round-bottom flask, dissolve dichloroformaldoxime (1.0 equiv) and methyl propiolate (1.1 equiv) in anhydrous toluene (0.5 M concentration).
- Cycloaddition: Cool the solution to 0°C. Add

(1.1 equiv) dropwise over 30 minutes. The base eliminates HCl to generate the reactive chloro-nitrile oxide species, which immediately undergoes [3+2] cycloaddition with the alkyne.

- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. Monitor by TLC (Hexane/EtOAc).
- Workup: Quench with water. Extract with EtOAc (). Wash combined organics with brine, dry over , and concentrate.
- Purification: Purify via silica gel chromatography (Gradient: 0-20% EtOAc in Hexanes) to yield the methyl ester.

Protocol B: Hydrolysis to the Free Acid

Rationale: Lithium hydroxide is selected for mild hydrolysis to prevent decarboxylation or ring opening.

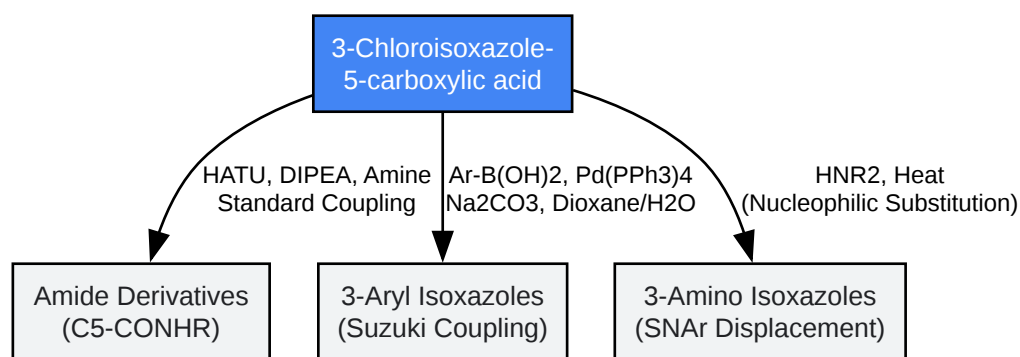
Procedure:

- Dissolve Methyl 3-chloroisoxazole-5-carboxylate in a THF/Water (3:1) mixture.
- Add LiOH monohydrate (2.0 equiv). Stir at room temperature for 4 hours.
- Acidification: Concentrate THF under reduced pressure. Acidify the aqueous residue to pH 2–3 using 1N HCl.
- Isolation: The product typically precipitates as a white solid. Filter, wash with cold water, and dry under vacuum. Recrystallize from Ethanol/Water if necessary.

Reactivity & Derivatization Guide

This scaffold offers two orthogonal vectors for diversification: the carboxylic acid (C5) and the chloro-substituent (C3).

Functionalization Map (DOT)



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Figure 2: Divergent synthesis pathways from the core scaffold.

Key Reaction: Suzuki-Miyaura Coupling at C3

The 3-chloro group is less reactive than a 3-bromo or 3-iodo analog but can be coupled using active catalytic systems.

- Catalyst:

or

.

- Conditions: Aryl boronic acid (1.5 equiv),

(2M aq), Dioxane,

.

- Note: If the carboxylic acid interferes with the catalyst, convert to the ester or amide before the Suzuki coupling.

Biological Applications & Safety

Biological Context[2]

- Metabolic Modulation: Early studies (Gerritsen et al., 1969) demonstrated that **3-chloroisoxazole-5-carboxylic acid** inhibits free fatty acid mobilization and lowers blood glucose in experimental models, likely via inhibition of lipolysis.

- Neuropharmacology: Isoxazole-5-carboxylic acids are structural mimics of glutamate. The 3-chloro substituent modulates the electronic profile, potentially enhancing binding affinity to AMPA or Kainate receptors compared to the natural ligand.

Safety (EHS)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).
- Handling: Use a fume hood. Avoid dust generation. The intermediate nitrile oxides are potentially explosive if isolated; always generate in situ.

References

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